

Personal protective equipment for handling Methyl 2-hydroxytetradecanoate

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Compound of Interest

Compound Name: Methyl 2-hydroxytetradecanoate

Cat. No.: B164385

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Essential Safety and Handling Guide for Methyl 2-hydroxytetradecanoate

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 2-hydroxytetradecanoate** (CAS No. 56009-40-6) was not readily available in the conducted search. The following guidance is based on safety information for structurally similar compounds, such as other fatty acid methyl esters and hydroxy acid derivatives. It is imperative to handle this chemical with caution and adhere to good laboratory practices. Always consult with your institution's safety officer for specific guidance.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Methyl 2-hydroxytetradecanoate**.

I. Personal Protective Equipment (PPE)

When handling **Methyl 2-hydroxytetradecanoate**, a comprehensive approach to personal safety is crucial. The following PPE is recommended to minimize exposure and ensure a safe laboratory environment.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from potential splashes or contact with the substance.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).	Prevents direct skin contact. Gloves should be inspected before use and disposed of properly after handling the chemical.
Skin and Body Protection	Laboratory coat.	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If aerosols or dust are generated, a NIOSH-approved respirator may be necessary.	Minimizes the risk of inhaling airborne particles or vapors.

II. Operational and Disposal Plans

A. Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Methyl 2-hydroxytetradecanoate** and ensuring a safe working environment.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Avoid ingestion and inhalation.[\[1\]](#)
 - Use in a well-ventilated area.

- Wash hands thoroughly after handling.[\[1\]](#)
- Remove contaminated clothing and wash it before reuse.[\[1\]](#)
- Storage:
 - Keep the container tightly closed in a dry and well-ventilated place.
 - Store in a freezer as recommended for the neat, solid form.[\[2\]](#)
 - Keep away from incompatible substances.[\[1\]](#)

B. First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, perform artificial respiration. Seek medical attention if symptoms persist. [3]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. [1] Remove contaminated clothing. If irritation persists, seek medical attention. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. [1] Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [4]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Seek immediate medical attention. [1]

C. Spill and Disposal Plan

- Spill Response:

- Ensure adequate ventilation.
- Wear appropriate PPE.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite).
- For solid spills, sweep up and place in a suitable container for disposal.
- Clean the spill area thoroughly.
- Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.[4]
 - The substance may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
 - Do not allow the product to enter drains.[4]
 - Leave the chemical in its original container and do not mix it with other waste.[4]
 - Handle uncleaned containers as you would the product itself.[4]

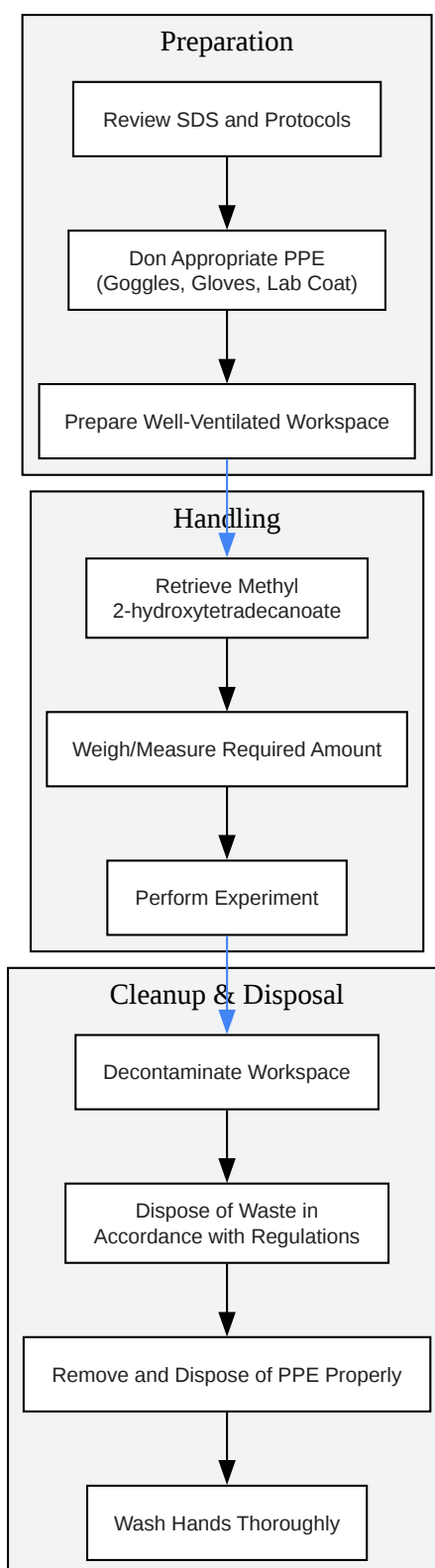
III. Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **Methyl 2-hydroxytetradecanoate**.

Property	Value
CAS Number	56009-40-6[2]
Molecular Formula	C15H30O3[2]
Molecular Weight	258.4 g/mol [2]
Physical State	Solid[2]
Purity	>98%[2]

IV. Experimental Workflow

The following diagram illustrates a standard workflow for handling **Methyl 2-hydroxytetradecanoate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Methyl 2-hydroxytetradecanoate**.

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References

- 1. biosynth.com [biosynth.com]
- 2. larodan.com [larodan.com]
- 3. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
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